

H-Pro-Val-OH CAS number and molecular weight

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Compound of Interest

Compound Name: *H-Pro-Val-OH*

Cat. No.: *B1583113*

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An In-depth Technical Guide to H-Pro-Val-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for the dipeptide **H-Pro-Val-OH**, also known as L-prolyl-L-valine. This information is critical for researchers and professionals involved in proteomics, drug discovery, and development.

Physicochemical Data

The fundamental properties of **H-Pro-Val-OH** have been identified and are summarized in the table below for clear and easy reference.

Parameter	Value	Reference
CAS Number	52899-09-9	[1][2][3]
Molecular Weight	214.26 g/mol	[1][2][4]
Molecular Formula	C10H18N2O3	[1][2]

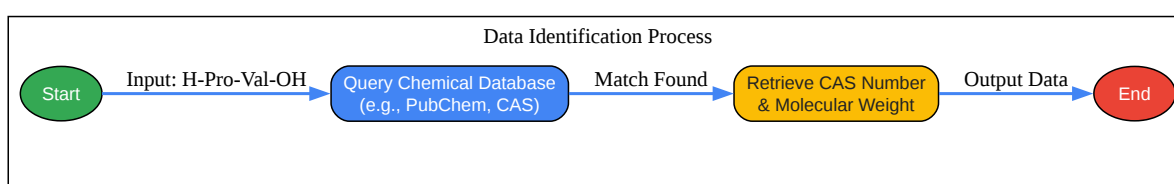
Experimental Protocols

Detailed experimental protocols for the determination of the CAS number and molecular weight are standardized procedures. The CAS number is assigned by the Chemical Abstracts Service (CAS), a division of the American Chemical Society. The molecular weight is determined using

techniques such as mass spectrometry, which separates ions based on their mass-to-charge ratio.

Data Acquisition Workflow

The following diagram illustrates the logical workflow for identifying the physicochemical properties of **H-Pro-Val-OH**.



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Figure 1: Workflow for retrieving **H-Pro-Val-OH** data.

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References

- 1. scbt.com [scbt.com]
- 2. H-PRO-VAL-OH price & availability - MOLBASE [molbase.com]
- 3. scbt.com [scbt.com]
- 4. L-Valyl-L-proline | C₁₀H₁₈N₂O₃ | CID 9837272 - PubChem [pubchem.ncbi.nlm.nih.gov]
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